

Navigating the Disposal of DYRKi: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *DYRKi*

Cat. No.: *B15579194*

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Essential protocols for the safe handling and disposal of DYRK family inhibitors (**DYRKi**) are critical for ensuring personnel safety and regulatory compliance within research and drug development settings. As potent and biologically active compounds, kinase inhibitors like **DYRKi** require meticulous disposal procedures to mitigate risks of exposure and environmental contamination. This guide provides a comprehensive, step-by-step approach to the proper disposal of **DYRKi**, aligned with general best practices for hazardous chemical waste.

Key Compound Information and Safety Precautions

The term "**DYRKi**" can refer to various inhibitors of the Dual-specificity tyrosine-regulated kinase (DYRK) family. It is imperative to consult the specific Safety Data Sheet (SDS) for the exact compound in use. The following table summarizes key data for a representative compound, **DYRKi** (CAS No. 1640364-04-0), and related molecules.

Identifier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Inhibitory Values	Storage Conditions
DYRKi	1640364-04-0	Not Specified	Not Specified	IC ₅₀ = 3.7 µM for DYRK1, IC ₅₀ = 90 nM for DYRK1B[1][2]	Store at room temperature in continental US; may vary elsewhere.[1]
DYRKs-IN-2	Not Specified	Not Specified	Not Specified	Not Specified	Powder: -20°C for up to 3 years. In Solvent: -80°C for up to 1 year.[3]
Dyrk1A-IN-3	2493976-27-3	C ₁₈ H ₁₆ N ₆	316.36	Not Specified	Powder: -20°C for 3 years. In Solvent: -80°C for 6 months; -20°C for 1 month.[4]

Prior to initiating any disposal procedure, ensure all recommended safety precautions are in place. This includes working in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of aerosolized powder.[3] Standard laboratory Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, must be worn to minimize the risk of dermal and ocular exposure.[3]

Step-by-Step Disposal Protocol

The following protocol is a general guideline and should be adapted to comply with institutional and local Environmental Health and Safety (EHS) regulations.

- Waste Segregation:
 - Solid Waste: All solid materials contaminated with **DYRKi**, such as unused compound, weighing papers, and contaminated PPE (gloves, etc.), must be collected in a designated, leak-proof hazardous waste container.[\[3\]](#)
 - Liquid Waste: Solutions containing **DYRKi** should be collected in a separate, clearly labeled, and leak-proof hazardous liquid waste container.[\[3\]](#) Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS department.[\[3\]](#)
 - Sharps Waste: Any sharps, including needles and syringes, contaminated with **DYRKi** must be disposed of in a designated sharps container.[\[3\]](#)
- Waste Container Labeling:
 - All waste containers must be clearly and securely labeled with the words "Hazardous Waste."[\[3\]](#)
 - The label must include the full chemical name (e.g., "**DYRKi**" or the specific inhibitor name) and its CAS number, if known.[\[5\]](#)
 - For liquid waste, list all components of the mixture, including solvents and their approximate concentrations.[\[3\]](#)
 - Include the date when waste accumulation began.[\[3\]](#)
- Decontamination of Empty Containers:
 - To be considered non-hazardous, empty containers of **DYRKi** must be triple-rinsed.[\[4\]](#)
 - Use a small amount of a suitable solvent (such as the one used to prepare solutions) for each rinse.[\[4\]](#)
 - Collect the rinsate as hazardous liquid waste and add it to your designated liquid waste container.[\[4\]](#)
 - After triple-rinsing, deface or remove the original label from the container. The rinsed container can typically be disposed of as regular laboratory waste, but confirm this with

your institutional guidelines.[\[4\]](#)

- Waste Storage and Collection:
 - Store sealed hazardous waste containers in a designated, secure area away from incompatible materials.
 - Contact your institution's EHS office for collection and final disposal. Do not attempt to dispose of hazardous chemical waste down the drain or in the regular trash.

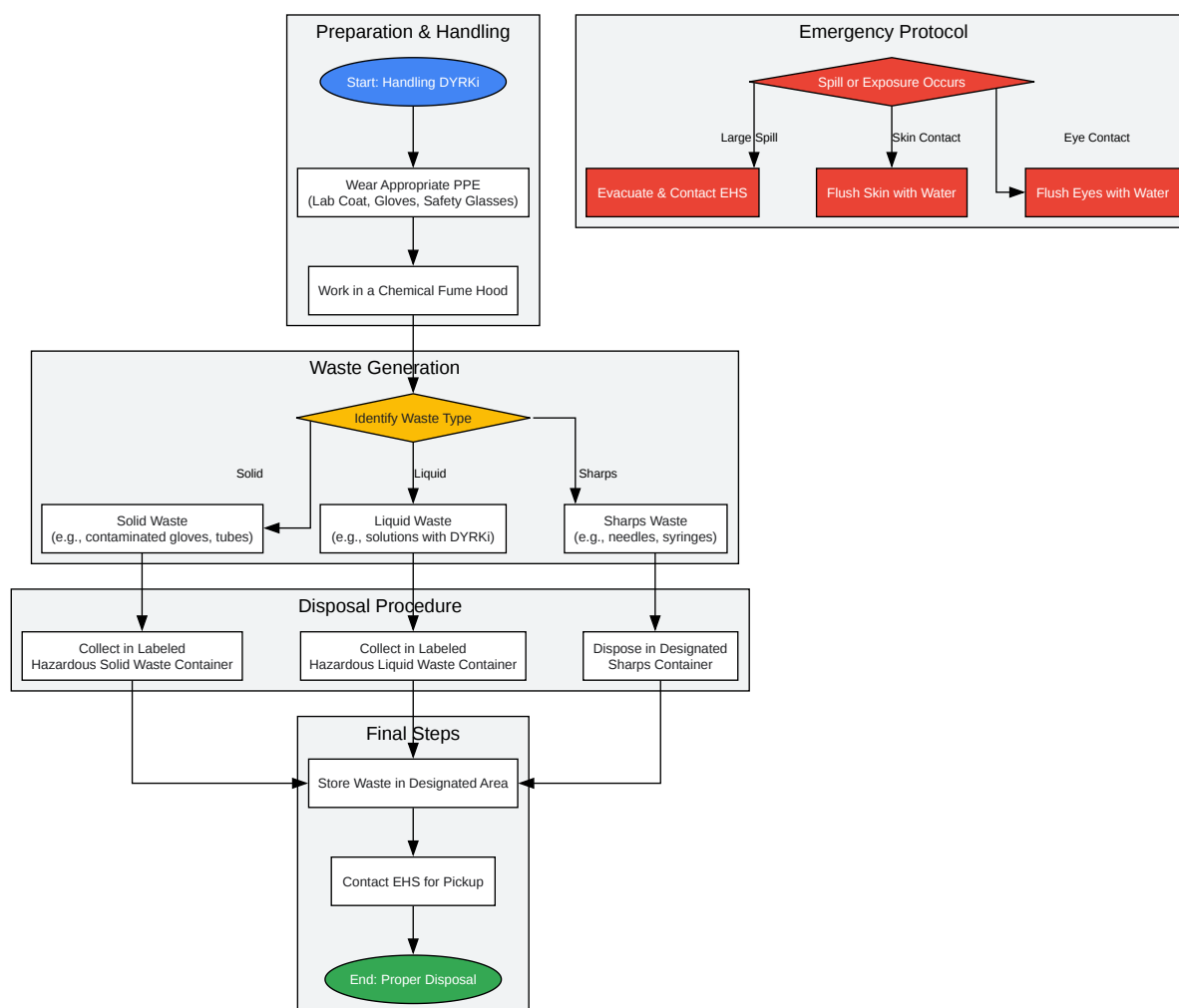
Emergency Procedures

In the event of accidental exposure or a spill, follow these procedures:

- Spill: For a large spill, evacuate the area and immediately contact your institution's EHS department. Do not attempt to clean up a large spill without proper training and equipment.
[\[3\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[3\]](#)

DYRKi Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **DYRKi**.



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Caption: Workflow for the safe disposal of **DYRKi** waste.

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